

(-)-Clovane and its Intimate Relationship with β -Caryophyllene: A Technical Guide

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Compound of Interest

Compound Name: (-)-Clovane

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Abstract

This technical guide provides an in-depth exploration of **(-)-clovane**, a tricyclic sesquiterpene, and its direct chemical relationship with the widely occurring bicyclic sesquiterpene, β -caryophyllene. Both compounds, sharing the same molecular formula ($C_{15}H_{24}$), are significant constituents of many plant essential oils, notably clove oil. This document details their chemical structures, physical properties, and the acid-catalyzed rearrangement that transforms β -caryophyllene into **(-)-clovane**. Furthermore, it delves into the known biological activities and associated signaling pathways, with a primary focus on β -caryophyllene due to the current scarcity of specific pharmacological data for **(-)-clovane**. Experimental methodologies for the chemical transformation and analytical characterization are provided, alongside structured data tables and visual diagrams to facilitate comprehension and further research.

Introduction

(-)-Clovane and β -caryophyllene are isomeric sesquiterpenes that play a notable role in the chemical composition of numerous aromatic plants. β -Caryophyllene is often the more abundant of the two and is recognized for its distinctive spicy and woody aroma. It is a well-

researched phytocannabinoid that selectively binds to the cannabinoid receptor type 2 (CB2), exhibiting a range of biological activities, including anti-inflammatory, analgesic, and anticancer effects.

(-)-Clove, a structural isomer of β -caryophyllene, is formed through an intramolecular rearrangement, typically under acidic conditions. While its biological profile is less extensively studied, its presence in essential oils and its formation from a bioactive precursor suggest it may also possess significant pharmacological properties. This guide aims to consolidate the current knowledge on both compounds, highlighting their interconnectedness and providing a foundation for future research and drug development endeavors.

Chemical Structures and Physicochemical Properties

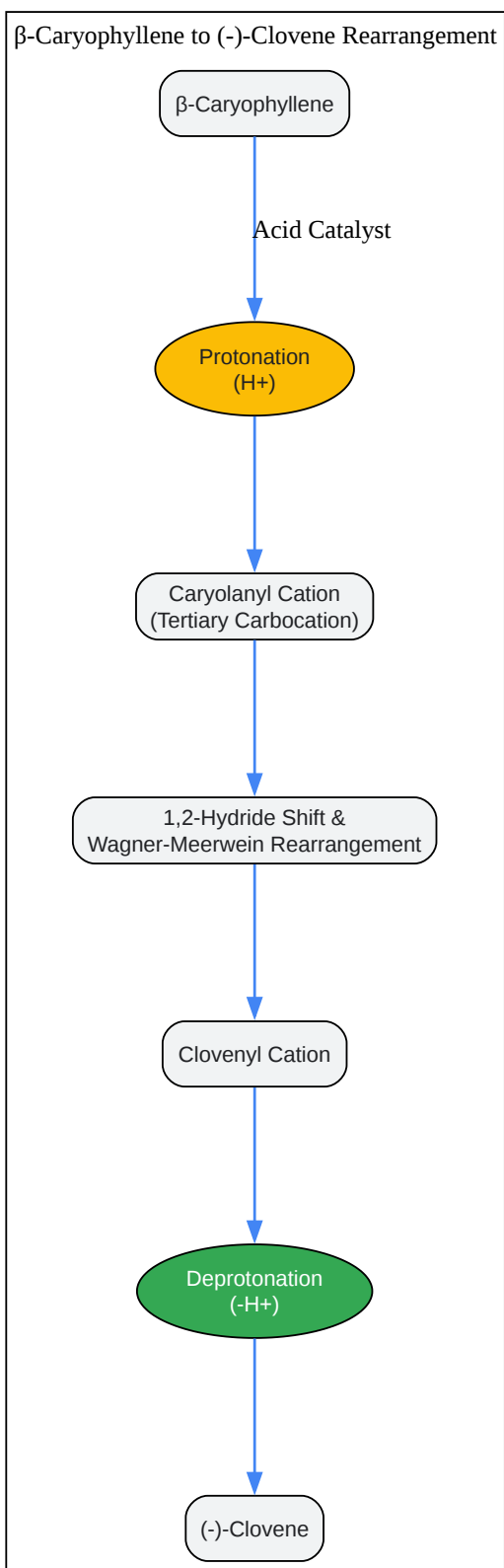
(-)-Clove and β -caryophyllene share the same molecular formula and molecular weight but differ in their carbon skeleton. β -Caryophyllene features a bicyclo[7.2.0]undecane ring system with an exocyclic methylene group, while **(-)-clove** possesses a tricyclic [6.3.1.0^{1,5}]dodecane framework.

Table 1: Physicochemical Properties of **(-)-Clove** and β -Caryophyllene

Property	(-)-Clovene	β-Caryophyllene
IUPAC Name	(1S,5R,8S)-4,4,8-trimethyltricyclo[6.3.1.0 ^{1,5}]dodec-2-ene[1]	(1R,4E,9S)-4,11,11-trimethyl-8-methylidenebicyclo[7.2.0]undec-4-ene
Molecular Formula	C15H24[1][2]	C15H24
Molecular Weight	204.35 g/mol [1][2]	204.35 g/mol
CAS Number	469-92-1[2][3]	87-44-5
Boiling Point	261.00 to 263.00 °C[4]	129 °C at 14 mmHg
Density	0.93000 g/cm ³ at 25 °C[4]	0.905 g/cm ³ at 20 °C
Appearance	-	Colorless to pale yellow oily liquid
Solubility	Soluble in water (0.1565 mg/L at 25 °C, est.)[4]	Insoluble in water; soluble in ethanol

The Chemical Relationship: Acid-Catalyzed Rearrangement of β-Caryophyllene to (-)-Clovene

(-)-Clovene is a well-documented rearrangement product of β-caryophyllene, a reaction that readily occurs in the presence of acid. This transformation involves a complex series of carbocationic intermediates and Wagner-Meerwein shifts, leading to the formation of the thermodynamically more stable tricyclic clovene skeleton.



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Figure 1. Simplified logical relationship of the acid-catalyzed rearrangement of β -caryophyllene to (-)-clovene.

Experimental Protocol: Acid-Catalyzed Isomerization of β -Caryophyllene

The following protocol is a generalized procedure based on literature reports of the acid-catalyzed rearrangement of β -caryophyllene. The reaction is known to produce a mixture of products, including various isomers of clovene and caryolan-1-ol.

Materials:

- β -Caryophyllene
- Concentrated Sulfuric Acid (H_2SO_4)
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Dissolve β -caryophyllene in a suitable organic solvent such as diethyl ether in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add concentrated sulfuric acid dropwise with vigorous stirring. The reaction is exothermic.
- After the addition is complete, allow the reaction to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography

(GC). A study has shown that after 30 minutes, a complex mixture of hydrocarbons and alcohols is formed, which simplifies to a smaller number of products after three days.^[5]

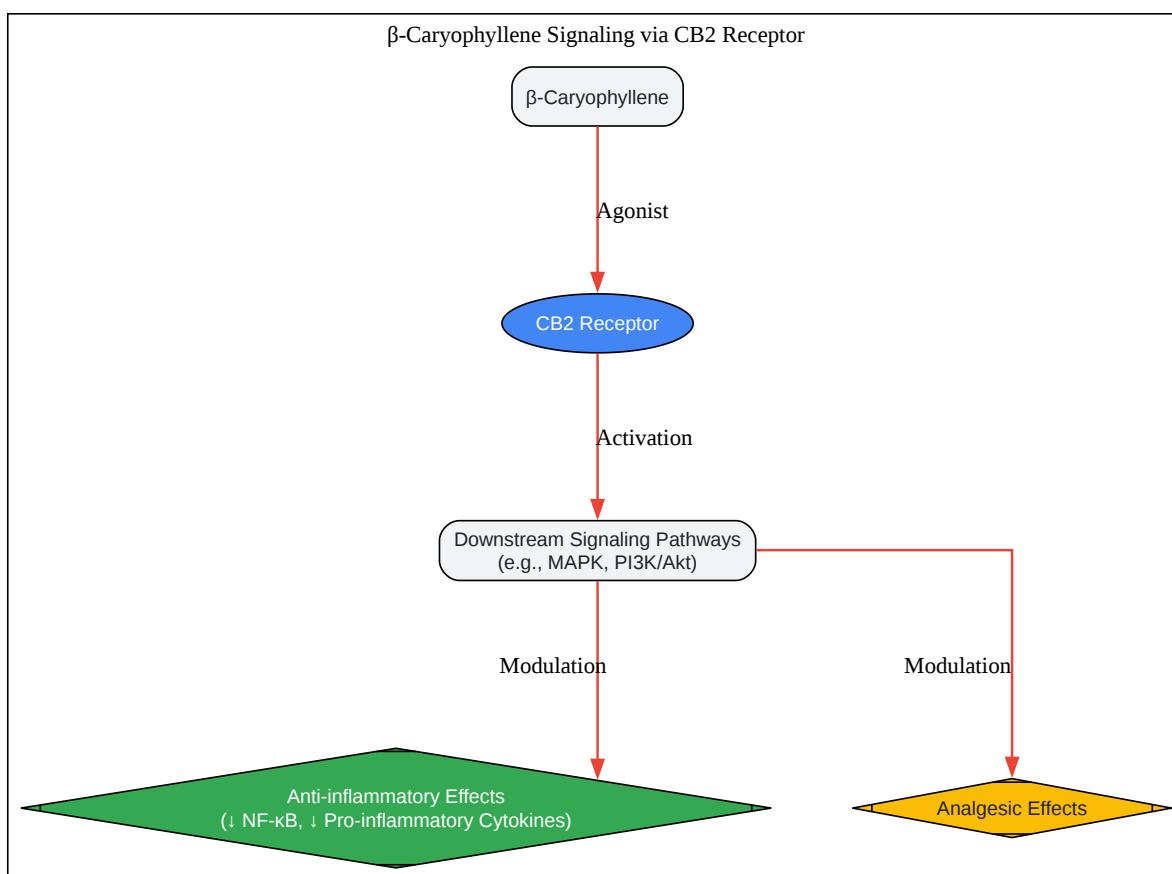
- Upon completion, quench the reaction by slowly adding saturated sodium bicarbonate solution until the acid is neutralized.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product mixture.
- Purify the crude product by column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate to separate **(-)-clovene** from other isomers and alcohol byproducts. The yield of clovene can vary depending on the reaction conditions, with one study reporting 18% yield of neoclovene, a clovene isomer, after an extended reaction time.^[5]

Biological Activities and Signaling Pathways

The biological activities of β -caryophyllene have been extensively studied, while specific data for **(-)-clovene** remains limited. Given their structural relationship, it is plausible that **(-)-clovene** may exhibit some similar biological effects.

β -Caryophyllene: A Cannabinoid Receptor 2 (CB2) Agonist

β -Caryophyllene is a functional, non-psychoactive CB2 receptor agonist. This interaction is central to many of its observed pharmacological effects, particularly its anti-inflammatory and analgesic properties.



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Figure 2. β-Caryophyllene's interaction with the CB2 receptor and subsequent downstream effects.

Modulation of Key Signaling Pathways by β -Caryophyllene

β -Caryophyllene has been shown to modulate several key signaling pathways involved in inflammation, cell proliferation, and survival. These include:

- **NF- κ B Pathway:** Inhibition of the NF- κ B pathway leads to a reduction in the production of pro-inflammatory cytokines.
- **PI3K/Akt/mTOR Pathway:** Modulation of this pathway is implicated in its anticancer effects.
- **MAPK Pathway:** β -Caryophyllene can influence MAPK signaling, affecting cell proliferation and differentiation.
- **STAT3 Pathway:** Inhibition of STAT3 signaling contributes to its anti-tumor and anti-inflammatory properties.

Biological Activities of Clove Oil and its Constituents

Clove oil, which contains both β -caryophyllene and **(-)-clove**, has demonstrated a range of biological activities. While eugenol is the major component, the synergistic or individual contributions of the sesquiterpenes are significant.

- **Anti-inflammatory Activity:** Clove oil and its extracts have been shown to inhibit the production of pro-inflammatory cytokines like IL-1 β and IL-6 in macrophages.[6] Studies have also demonstrated the anti-inflammatory effects of clove oil in human dermal fibroblasts.[7]
- **Anticancer Activity:** Extracts from clove have exhibited cytotoxic effects against various cancer cell lines, including breast and colon cancer.[8][9][10][11] These effects are attributed to the induction of apoptosis and cell cycle arrest.[8][11]
- **Analgesic Activity:** Traditional use of clove oil for toothache is supported by studies demonstrating its antinociceptive properties.[12]

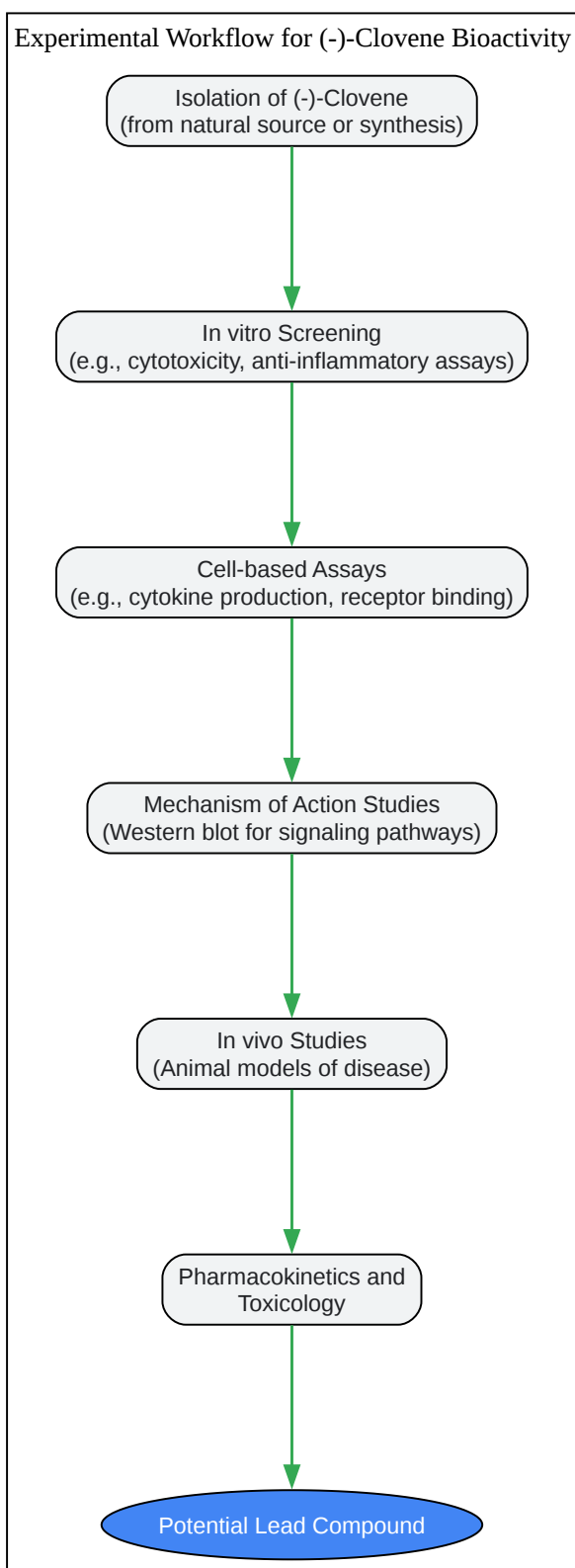
While these activities are associated with the broader extract, the presence of β -caryophyllene, a known bioactive compound, strongly suggests its contribution. Further research is warranted

to elucidate the specific role of **(-)-clovene** in these effects.

Experimental Workflows

Workflow for Investigating the Biological Activity of **(-)-Clovene**

The following workflow outlines a potential experimental approach to characterize the biological activity of isolated **(-)-clovene**.



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Figure 3. A proposed experimental workflow for the biological evaluation of **(-)-clovene**.

Quantitative Data Summary

Table 2: Spectroscopic Data for **(-)-Clove** and β -Caryophyllene

Spectroscopic Data	(-)-Clove	β-Caryophyllene
^1H NMR (CDCl_3 , δ ppm)	Data not readily available in searched literature.	$\sim 4.8\text{--}5.0$ (2H, s, exocyclic CH_2), ~ 1.6 (3H, s, CH_3), ~ 1.0 (6H, s, $2\times\text{CH}_3$)
^{13}C NMR (CDCl_3 , δ ppm)	Data not readily available in searched literature.	~ 150 ($\text{C}=\text{CH}_2$), ~ 112 ($\text{C}=\text{CH}_2$), $\sim 39\text{--}49$ (quaternary C and CH), $\sim 20\text{--}40$ (CH_2 and CH_3)

Note: The NMR data for β -caryophyllene is generalized. Specific shifts can vary based on the solvent and instrument frequency.

Conclusion

(-)-Clove and β -caryophyllene represent a fascinating pair of isomeric sesquiterpenes with a clear chemical link. While β -caryophyllene has been the subject of extensive research, revealing its potential as a therapeutic agent through its interaction with the CB2 receptor and modulation of various signaling pathways, **(-)-clove** remains a relatively unexplored molecule. The acid-catalyzed rearrangement that connects these two compounds is a classic example of terpene chemistry, offering a potential synthetic route to **(-)-clove** from a readily available precursor.

The established biological activities of β -caryophyllene and the parent clove oil provide a strong rationale for investigating the pharmacological profile of **(-)-clove**. Future research should focus on isolating or synthesizing pure **(-)-clove** and subjecting it to a comprehensive battery of biological assays to determine its specific contributions to the therapeutic effects of essential oils in which it is found. A deeper understanding of the structure-activity relationship between these isomers could unlock new avenues for the development of novel therapeutics derived from natural products. The detailed experimental protocols and compiled data in this guide are intended to serve as a valuable resource for researchers embarking on this endeavor.

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